

Technical Characterization Guide: FTIR Spectrum Analysis of Phenol, 5-ethenyl-2-nitro-

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Compound of Interest

Compound Name: Phenol, 5-ethenyl-2-nitro-

Cat. No.: B13521841

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Executive Summary & Molecular Context[1][2][3][4]

Phenol, 5-ethenyl-2-nitro- (also known as 2-nitro-5-vinylphenol) represents a specialized class of bifunctional aromatic monomers. It combines the polymerization potential of a vinyl (styrenic) group with the photo-active and electronic properties of a nitro-aromatic core.

For researchers in drug development and polymer science, this molecule is frequently utilized as:

- A Photo-labile Precursor: Nitro-benzyl derivatives are classic "caged" compounds in photo-pharmacology.
- A Functionalized Monomer: For creating polymers with high refractive indices or specific adhesive properties.

This guide provides a rigorous FTIR analysis protocol. Because this specific isomer lacks a ubiquitous reference standard in public databases, this analysis synthesizes data from established structural analogues (2-Nitrophenol and 3-Hydroxystyrene) to create a Predicted Spectral Profile. We compare this profile against its precursors to establish a self-validating Quality Control (QC) system.

Experimental Methodology

To obtain reproducible spectral data for 5-ethenyl-2-nitro-phenol, the choice of sampling technique is critical due to the potential for polymerization (vinyl group) and hydrogen bonding (phenol/nitro interaction).

Recommended Protocol

Parameter	Method A: ATR (Attenuated Total Reflectance)	Method B: Transmission (KBr Pellet)
Crystal/Matrix	Diamond or ZnSe (Single bounce)	Potassium Bromide (KBr), spectroscopic grade
Sample State	Solid powder or neat oil (direct contact)	1-2 mg sample dispersed in 200 mg KBr
Resolution	4 cm ⁻¹	2 cm ⁻¹
Scans	32 - 64	64
Advantage	Speed & Preservation: Minimal sample stress; prevents heat-induced polymerization during prep.	Resolution: Superior separation of sharp vinyl peaks; clearer definition of OH broadening.
Recommendation	Primary Choice for routine QC.	Secondary Choice for detailed structural elucidation.

Spectral Analysis: The "Push-Pull" Electronic System

The FTIR spectrum of 5-ethenyl-2-nitro-phenol is defined by three distinct "zones" of activity. The interaction between the electron-withdrawing Nitro group (-NO₂) and the electron-donating Hydroxyl group (-OH) creates a specific electronic push-pull system, further conjugated with the Vinyl group.

Zone 1: The Hydroxyl Region (3500 – 3100 cm⁻¹)

Critical Feature: Intramolecular Hydrogen Bonding.

Unlike simple phenol, which shows a broad band at $\sim 3350\text{ cm}^{-1}$ due to intermolecular bonding, 2-nitro-phenols exhibit a distinct Intramolecular Hydrogen Bond (Chelation) between the OH and the Oxygen of the ortho-Nitro group.

- Observation: Look for a broad but lower-frequency band centered around $3200\text{--}3250\text{ cm}^{-1}$.
- Validation: This peak should remain relatively constant even upon dilution in non-polar solvents (unlike intermolecular bonds which would shift to $\sim 3600\text{ cm}^{-1}$).

Zone 2: The Nitro "Flags" ($1550 - 1300\text{ cm}^{-1}$)

Critical Feature: Asymmetric and Symmetric Stretching.

The nitro group provides the strongest dipole in the molecule, resulting in two intense bands.

- Asymmetric Stretch: $\sim 1530 \pm 10\text{ cm}^{-1}$.
- Symmetric Stretch: $\sim 1340 \pm 10\text{ cm}^{-1}$.
- Note: The conjugation with the vinyl group at position 5 may cause a slight redshift (lowering of wavenumber) compared to non-conjugated nitro-aromatics.

Zone 3: The Vinyl "Fingerprint" (1630 cm^{-1} & $900\text{--}1000\text{ cm}^{-1}$)

Critical Feature: Polymerization Purity Check.

This is the most critical region for determining if your sample has degraded (polymerized).

- C=C Stretch: A sharp, medium-intensity peak at $\sim 1630\text{ cm}^{-1}$.
- =C-H Out-of-Plane (OOP) Bending: Two highly characteristic bands at $\sim 990\text{ cm}^{-1}$ and $\sim 910\text{ cm}^{-1}$.
- QC Check: If these peaks are absent or significantly broadened, the sample has likely polymerized.

Comparative Analysis: Target vs. Alternatives

To validate the identity of 5-ethenyl-2-nitro-phenol, one must compare it against its structural components. The table below isolates the specific spectral contributions of the functional groups.

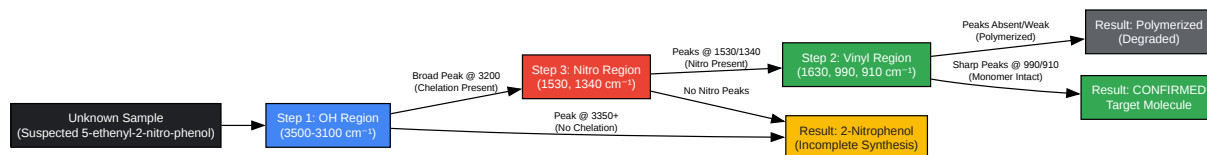
Functional Group	Target: 5-ethenyl-2-nitro-phenol	Analogue A: 2-Nitrophenol (No Vinyl)	Analogue B: 3-Hydroxystyrene (No Nitro)	Polymerized Form (Degraded Target)
OH Stretch	3200-3250 cm^{-1} (Chelated)	3230 cm^{-1} (Chelated)	~3350 cm^{-1} (Free/Inter)	3200-3250 cm^{-1}
Vinyl C=C	~1630 cm^{-1} (Present)	Absent	~1630 cm^{-1} (Present)	Absent/Weak
Nitro (Asym)	~1530 cm^{-1} (Strong)	~1530 cm^{-1} (Strong)	Absent	~1530 cm^{-1}
Vinyl =C-H (OOP)	990 & 910 cm^{-1} (Sharp)	Absent	990 & 905 cm^{-1}	Absent
Aromatic Ring	~1600, 1580 cm^{-1}	~1610, 1590 cm^{-1}	~1600, 1580 cm^{-1}	~1600 cm^{-1}

Causality of Shifts:

- Vs. 2-Nitrophenol: The appearance of the 1630, 990, and 910 cm^{-1} peaks confirms the successful addition of the ethenyl group.
- Vs. 3-Hydroxystyrene: The shift of the OH peak from ~3350 to ~3200 cm^{-1} confirms the presence of the ortho-nitro group locking the proton in a chelate ring.

Visualizing the Electronic Workflow

The following diagram illustrates the structural logic and the "Decision Tree" for analyzing the spectrum.

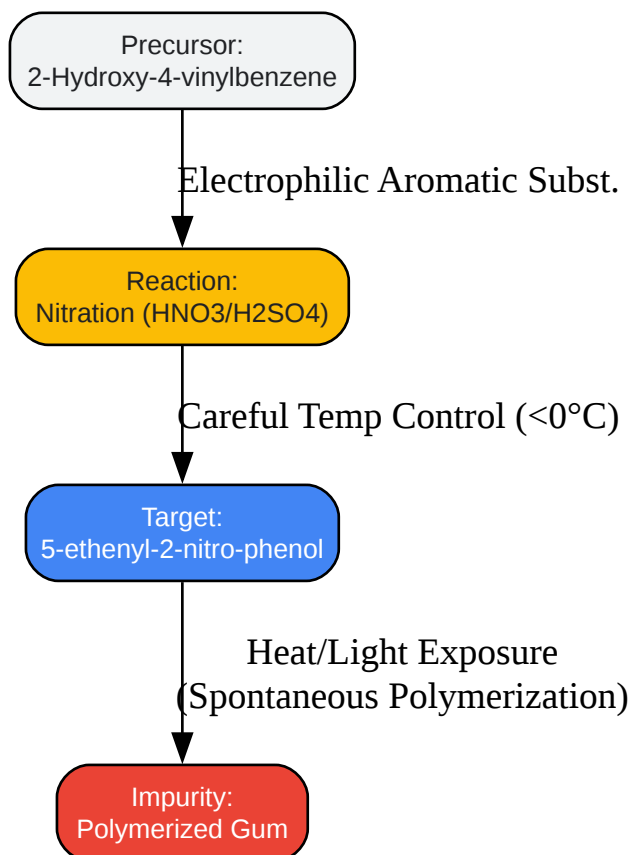


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Figure 1: Logical decision tree for validating 5-ethenyl-2-nitro-phenol purity using FTIR spectral markers.

Synthesis & Application Context

Understanding the synthesis pathway helps anticipate impurities. This molecule is typically synthesized via the nitration of vinyl-phenols or the Knoevenagel condensation of nitro-salicylaldehydes.



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Figure 2: Synthesis pathway highlighting the risk of spontaneous polymerization, which necessitates the Vinyl-Check described in Zone 3.

References

- NIST Chemistry WebBook. IR Spectrum of 2-Nitrophenol. National Institute of Standards and Technology. (Standard Reference Data).
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- Kovács, A., et al. (1999). Intramolecular Hydrogen Bonding in 2-Nitrophenol. Journal of Physical Chemistry A. (Mechanistic source for OH shift).
- Coates, J. (2000). Interpretation of Infrared Spectra, A Practical Approach. Encyclopedia of Analytical Chemistry. (Source for Vinyl group 990/910 cm⁻¹ assignment).

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Sources

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